

Navigating the Landscape of Acid Yellow 127: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Acid yellow 127

Cat. No.: B1592793

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This technical guide serves as a comprehensive resource for researchers, scientists, and drug development professionals interested in the procurement and potential applications of **Acid Yellow 127**. While primarily utilized in industrial settings, this document explores its characteristics and provides a framework for its potential, though currently undocumented, use in a research capacity.

Commercial Availability and Physicochemical Properties

Acid Yellow 127 is a monoazo dye predominantly available from commercial suppliers as an industrial-grade product for applications in the textile, leather, and ink industries.^{[1][2][3][4][5]} At present, dedicated suppliers of research-grade or certified reference material for **Acid Yellow 127** have not been identified. Researchers seeking to utilize this dye would likely need to source it from industrial suppliers and perform independent purification and analysis to meet the stringent requirements of research applications.

Below is a summary of the available physicochemical data for industrial-grade **Acid Yellow 127**, compiled from various suppliers.

Property	Value	Source(s)
C.I. Name	Acid Yellow 127	[1][2]
CAS Number	73384-78-8	[1][2]
Molecular Formula	C ₂₆ H ₂₀ Cl ₂ N ₉ NaO ₄ S	[1][2]
Molecular Weight	648.46 g/mol	[1]
Appearance	Yellow Powder	[1][2]
Solubility	Water Soluble	[1][2]

Potential Research Applications: A Theoretical Framework

Extensive literature searches did not yield any established protocols or publications detailing the use of **Acid Yellow 127** in biological research, including cell staining, fluorescence microscopy, or drug development. However, based on the general properties of acid dyes, we can extrapolate potential, albeit hypothetical, applications.

Histological Staining

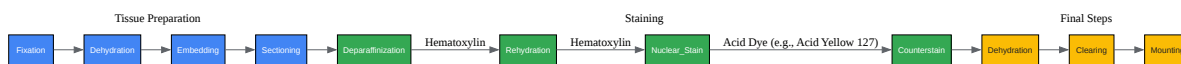
Acid dyes, in general, are anionic and bind to cationic components in tissues, such as proteins in the cytoplasm and connective tissue.[6][7] This makes them suitable as counterstains in various histological techniques. A general protocol for using an acid dye as a counterstain with hematoxylin is outlined below. It is crucial to note that this is a generalized procedure and would require significant optimization for **Acid Yellow 127**.

General Protocol for Hematoxylin and Acid Dye Counterstaining:[6]

- Deparaffinization and Rehydration:
 - Immerse slides in two changes of xylene for 5 minutes each.
 - Transfer through two changes of 100% ethanol for 3 minutes each.
 - Transfer through two changes of 95% ethanol for 3 minutes each.

- Transfer to 70% ethanol for 3 minutes.
- Rinse in running tap water.
- Nuclear Staining:
 - Stain in a suitable hematoxylin solution (e.g., Harris' Hematoxylin) for 5-15 minutes.
 - Wash in running tap water for 1-5 minutes.
 - Differentiate in 1% acid alcohol with brief dips.
 - Wash in running tap water.
 - Blue the sections in a suitable bluing agent.
 - Wash in running tap water for 5 minutes.
- Counterstaining with Acid Dye (Hypothetical for **Acid Yellow 127**):
 - Immerse slides in a prepared solution of **Acid Yellow 127**. The optimal concentration and duration would need to be determined empirically.
 - Briefly wash in distilled water to remove excess dye.
- Dehydration, Clearing, and Mounting:
 - Dehydrate through graded alcohols (95% and 100%).
 - Clear in xylene.
 - Mount with a permanent mounting medium.

Diagram of General Histological Staining Workflow



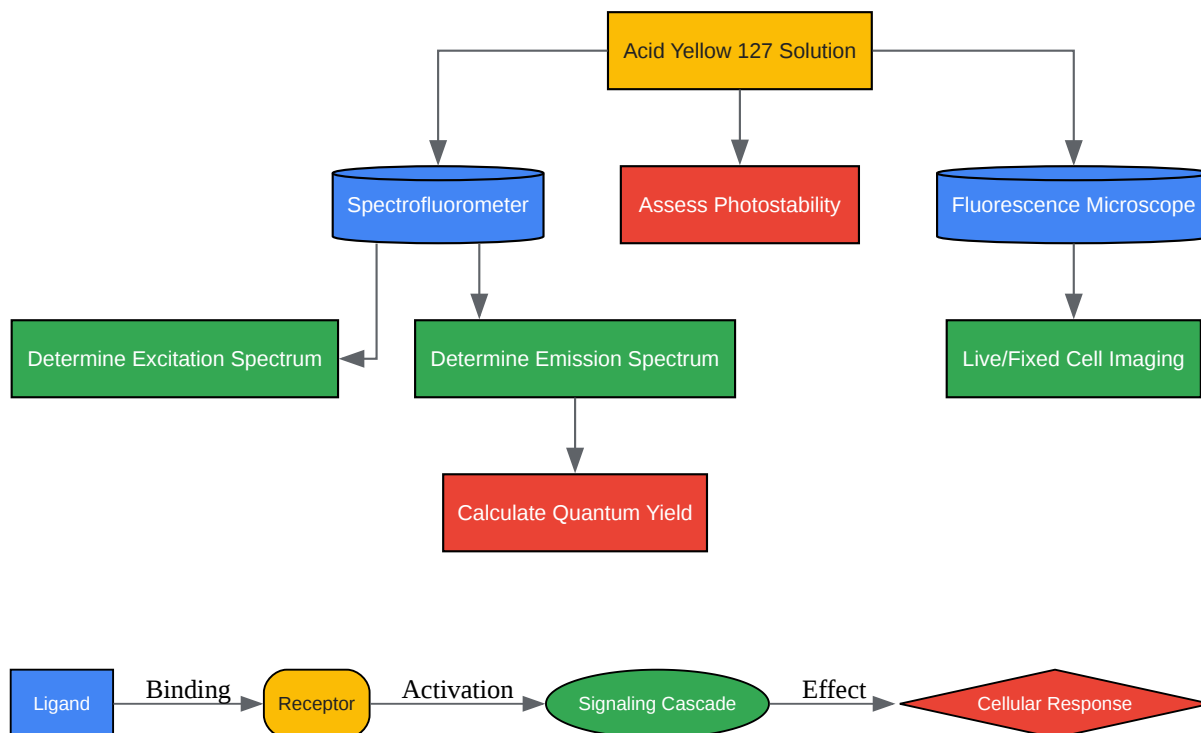
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Caption: General workflow for histological staining of paraffin-embedded tissues.

Fluorescence Microscopy

Acid Yellow 127 is a monoazo dye.[1] While some monoazo dyes exhibit fluorescent properties, this is not a universal characteristic and no data on the fluorescent properties of **Acid Yellow 127** is currently available.[8][9] Should it possess intrinsic fluorescence, it could potentially be explored as a fluorescent probe. The experimental workflow would involve determining its excitation and emission spectra and assessing its photostability and quantum yield.

Diagram of a Hypothetical Experimental Workflow for Characterizing a Fluorescent Dye



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